

MCC-134 Technical Support Center: Achieving Accurate Thermocouple Measurements

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Compound of Interest

Compound Name: MCC-134

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Welcome to the technical support center for the **MCC-134** Thermocouple Measurement HAT. This guide is designed for researchers, scientists, and drug development professionals to ensure the highest accuracy in your temperature measurement experiments. Here you will find troubleshooting advice and frequently asked questions to address common issues.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of error in thermocouple measurements with the **MCC-134**?

A1: Several factors can contribute to measurement errors. These include noise, linearity and offset errors from the analog-to-digital converter (ADC), inherent inaccuracies of the thermocouple itself, and errors in the cold junction compensation (CJC).[1][2] The **MCC-134** is designed with a 24-bit ADC and other features to minimize noise, linearity, and offset errors.[1][2] However, environmental factors and setup can still significantly impact accuracy.

Q2: How does the **MCC-134** handle Cold Junction Compensation (CJC)?

A2: The **MCC-134** features three high-resolution cold-junction compensation (CJC) sensors.[3] To improve accuracy and repeatability, especially in the variable thermal environment of a Raspberry Pi, the **MCC-134** was redesigned to use three thermistors placed strategically around the two terminal blocks.[1][2] This design more accurately tracks temperature changes at the cold junction.[1][2]

Q3: What thermocouple types are supported by the **MCC-134**?

A3: The **MCC-134** supports a wide range of software-selectable thermocouple types on a per-channel basis, including J, K, R, S, T, N, E, and B.[\[4\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Q4: Can I use multiple **MCC-134** HATs with a single Raspberry Pi?

A4: Yes, you can stack up to eight MCC DAQ HATs, including the **MCC-134**, onto a single Raspberry Pi.[\[4\]](#)[\[7\]](#) Each board in the stack must be configured with a unique address using the onboard jumpers.[\[4\]](#)[\[8\]](#)

Q5: What is "open-thermocouple detection"?

A5: The **MCC-134** is equipped with open-thermocouple detection (OTD) on all input channels.[\[4\]](#)[\[3\]](#) This feature allows you to monitor for broken or disconnected thermocouples, which is crucial for data integrity.[\[4\]](#)[\[3\]](#)

Troubleshooting Guide

Issue 1: Inaccurate or unstable readings.

This is a common issue that can be caused by several factors related to the thermal environment.

- Cause: Temperature gradients across the **MCC-134** board.
- Solution:
 - Allow the device to warm up for at least 15 minutes before taking critical measurements.[\[9\]](#)[\[10\]](#)
 - Operate the **MCC-134** in a stable temperature environment, away from heat sources that cycle on and off.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Provide a steady, gentle airflow, for instance from a fan, to dissipate heat and reduce temperature gradients.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Cause: Heat from the Raspberry Pi processor affecting the **MCC-134**.
- Solution:

- Reduce the processing load on the Raspberry Pi. A fully loaded processor can run significantly hotter.[\[1\]](#)[\[2\]](#)[\[4\]](#) For example, running a program on a single core can result in a processor temperature that is approximately 20°C cooler than when all four cores are fully loaded.[\[1\]](#)[\[2\]](#)
- When stacking multiple HATs, position the **MCC-134** farthest from the Raspberry Pi to minimize heat exposure.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Issue 2: Receiving a "Common Mode Error".

This error indicates that the voltage on one of the thermocouple inputs is outside the acceptable range for the device.

- Cause: Ground loops or electrical noise, especially in industrial environments like electric kilns.[\[11\]](#)[\[12\]](#)
- Solution:
 - Ensure your thermocouple is not creating a ground loop. This can happen if you have multiple grounded thermocouples or another system ground connection.[\[12\]](#)
 - When attaching thermocouples to conductive surfaces, ensure the voltage difference between any two thermocouple inputs remains within ± 0.8 V.[\[9\]](#)[\[10\]](#) Using electrically insulated thermocouples is recommended.[\[9\]](#)[\[10\]](#)
 - For high-noise environments, using shielded thermocouple wire can help.[\[11\]](#) In severe cases, a thermocouple signal conditioner with a low-pass filter might be necessary.[\[11\]](#)
 - If a thermocouple attached to a metal vessel gives a common mode error, try electrically isolating it from the vessel using a thermally conductive, electrically isolated barrier like Mylar tape.[\[13\]](#)

Issue 3: Software or library installation problems.

- Cause: Incorrect installation procedure or outdated system packages.
- Solution:

- Follow the official installation instructions carefully, which typically involve updating your Raspberry Pi's operating system, cloning the daqhats library from GitHub, and running the installation script.[\[14\]](#)
- If you encounter issues after installation, the MCC DAQ HAT Manager can be used to update the EEPROM images on the board, which has been reported to solve some problems.[\[14\]](#)
- Cause: "Too many files open" error during continuous operation.
- Solution:
 - This may indicate an issue in the user's code where the device is repeatedly opened without being closed. Structure your code to open the HATs once at the beginning of your script, and then read the data in a loop.[\[15\]](#)

Data and Specifications

For quick reference, the following table summarizes key quantitative data for the **MCC-134**.

Specification	Value
ADC Resolution	24 bits [4] [3] [7]
Number of Channels	4 differential thermocouple inputs [4] [3]
Supported Thermocouple Types	J, K, R, S, T, N, E, B [4] [3] [5] [6]
Update Interval	1 second, minimum [4] [3]
Recommended Warm-up Time	15 minutes [9] [10]
Common Mode Voltage Range	0.8 V max between any CHx+ or – input and any other input [13]
Differential Input Voltage Range	±78.125 mV [9]

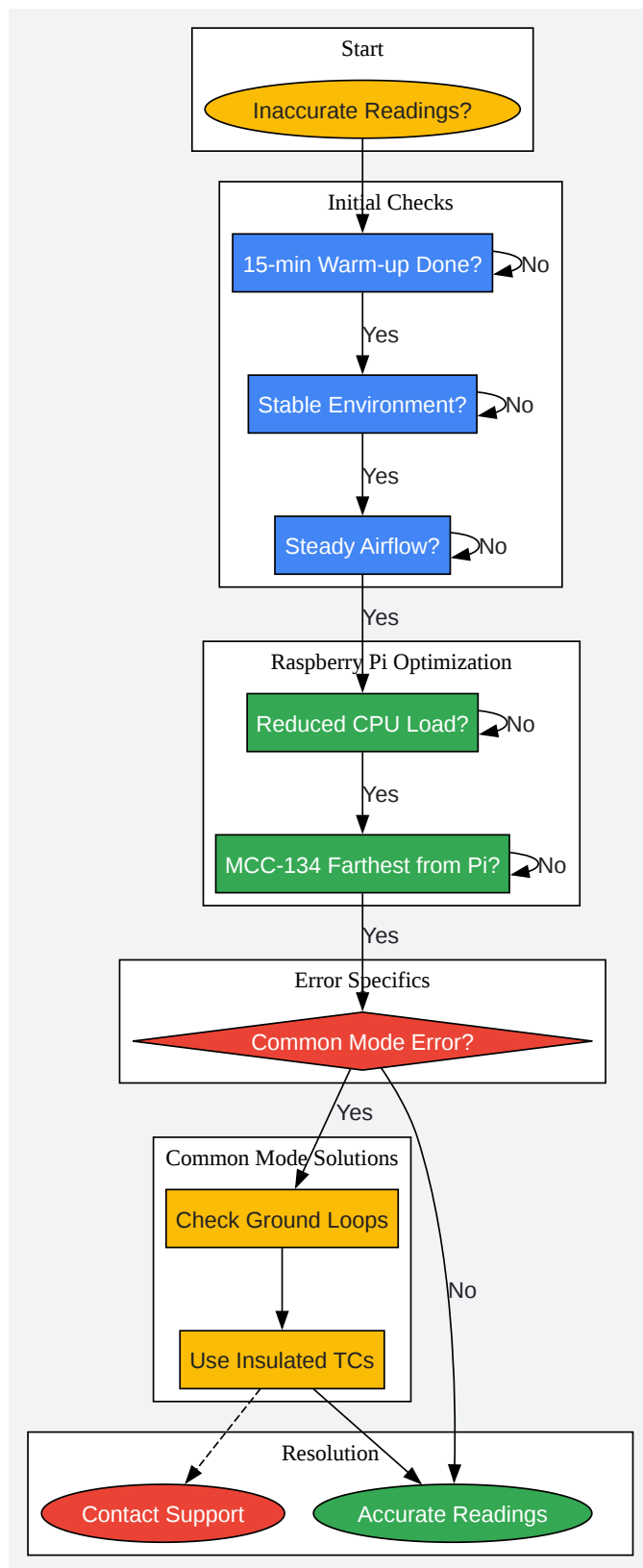
Experimental Protocols

To achieve the most accurate and repeatable measurements with the **MCC-134**, follow this experimental protocol:

- Hardware Setup:
 - If using multiple HATs, configure a unique address for each **MCC-134** using the onboard jumpers (A0-A2). The base HAT should have no jumpers installed (address 0).^[8]
 - Position the **MCC-134** as far as possible from the Raspberry Pi CPU in a stacked configuration to minimize thermal influence.^{[1][2][4]}
 - Connect your thermocouples to the screw terminals, ensuring a secure connection.
- Environmental Control:
 - Place the entire setup in a location with a stable ambient temperature. Avoid proximity to vents, direct sunlight, or equipment that cycles on and off.^{[1][2][4]}
 - Establish a consistent, gentle airflow over the **MCC-134** using a small fan to help dissipate thermal gradients.^{[1][2][4]}
- Software and Data Acquisition:
 - Ensure the latest MCC DAQ HAT library is installed on your Raspberry Pi.
 - Power on the Raspberry Pi and allow the **MCC-134** to warm up for a minimum of 15 minutes before beginning data collection.^{[9][10]}
 - Minimize the CPU load on the Raspberry Pi during the experiment. Close unnecessary applications and run your data acquisition script with a low process priority if possible.^{[1][2][4]}
 - In your code, select the correct thermocouple type for each channel.
 - Implement a data logging loop with a minimum update interval of one second.

Logical Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting common measurement inaccuracies with the **MCC-134**.



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Caption: Troubleshooting workflow for inaccurate **MCC-134** measurements.

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